Metabolic Stability Predictions for Thiazolyl Pyrrolidine Compounds

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Compound of Interest

Compound Name:	*3-(2-Amino-1,3-thiazol-5-yl)pyrrolidin-3-ol*
CAS No.:	*1564593-56-1*
Cat. No.:	*B3391310*

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Executive Summary

Thiazolyl pyrrolidine scaffolds—specifically prolyl-thiazolidine motifs—are privileged structures in medicinal chemistry, serving as the pharmacophore for potent Dipeptidyl Peptidase-4 (DPP-4) inhibitors like Teneligliptin and emerging antiviral agents. While this scaffold offers exceptional binding affinity via its unique "J-shaped" conformation, it presents distinct metabolic liabilities.

The primary metabolic challenge for this class is S-oxidation of the thiazolidine ring and oxidative degradation of the pyrrolidine core. Accurate prediction of these events requires a hybrid approach: combining quantum mechanical (QM) calculations for electronic susceptibility with empirical microsomal stability assays. This guide details the mechanistic basis of these instabilities and provides a validated workflow for predicting and optimizing the metabolic profile of thiazolyl pyrrolidine derivatives.

Mechanistic Analysis: Metabolic Liabilities

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To predict stability, one must first understand the electronic and steric factors driving metabolism. The thiazolyl pyrrolidine scaffold possesses two primary "soft spots" for enzymatic attack, predominantly mediated by CYP3A4 and FMO3 (Flavin-containing Monooxygenase 3).

The Thiazolidine Ring: S-Oxidation

The sulfur atom in the thiazolidine ring is highly nucleophilic.

- Mechanism: The lone pair on the sulfur atom undergoes single-electron transfer (SET) or direct oxygen insertion by the high-valent Iron-Oxo species (Compound I) of CYP450s or the hydroperoxy-flavin intermediate of FMO3.
- Product: This yields the sulfoxide (M1) as the major metabolite.[1] Further oxidation can produce the sulfone (M2), though usually at a slower rate.
- Impact: S-oxidation increases polarity, accelerating renal clearance, but often retains some biological activity. However, it can alter the binding pose within the target pocket.

The Pyrrolidine Ring: -Hydroxylation

The pyrrolidine nitrogen activates the adjacent

-carbons.

- Mechanism: CYP450 enzymes abstract a hydrogen atom from the carbon

  to the nitrogen. The resulting radical recombines with the hydroxyl radical.
- Product: An unstable carbinolamine intermediate.
- Fate: This intermediate often collapses via ring-opening (N-dealkylation) or further oxidation to a lactam (pyrrolidone), effectively destroying the pharmacophore's binding capacity.

Computational Prediction Strategies (In Silico)

Before synthesis, computational modeling must be used to rank candidates. A standard QSAR model is insufficient for this scaffold due to the specific electronic nature of the sulfur oxidation.

Workflow: Hybrid Ligand-Structure Approach

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Step 1: Site of Metabolism (SOM) Prediction

Use propensity-based algorithms (e.g., StarDrop's P450 module or RS-Predictor) to identify the most labile atoms.

- Input: SMILES string of the thiazolyl pyrrolidine analog.
- Output: Composite Site Lability (CSL) score.
- Threshold: Atoms with a lability score >0.8 should be flagged for modification.

Step 2: DFT Activation Energy Calculation (The "Expert" Step)

For the thiazole sulfur, propensity models often fail to distinguish between CYP and FMO substrates. Quantum mechanics provides the resolution needed.

- Method: Density Functional Theory (DFT) using B3LYP/6-31G(d,p) level of theory.
- Calculation: Compute the Ionization Potential (IP) of the sulfur atom.
- Causality: A lower IP correlates with faster S-oxidation by FMO3. If IP < 8.0 eV, the compound is likely an FMO substrate, making it resistant to CYP inhibitors but susceptible to rapid clearance.

Step 3: Structural Docking to CYP3A4

- Tool: GOLD or Glide.
- Target: CYP3A4 Crystal Structure (e.g., PDB: 4NY4).
- Protocol: Dock the ligand and measure the distance between the Heme Iron and the Thiazole Sulfur (

).
- Rule: If

  in the top-ranked pose, the compound is a high-risk substrate.

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Experimental Validation Protocols (In Vitro)

Trustworthiness in data comes from rigorous controls. The following protocol is the industry standard for validating the predictions made above.

Protocol 1: Microsomal Stability Assay (Phase I)

Objective: Determine intrinsic clearance (

) and identify the primary metabolic pathway (CYP vs. FMO).

Materials:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).
- NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).
- Test Compound (1 µM final concentration).
- Positive Control: Teneligliptin (known S-oxidation) or Verapamil (high clearance).
- Stop Solution: Ice-cold Acetonitrile containing internal standard (e.g., Tolbutamide).

Step-by-Step Methodology:

- Pre-incubation: Mix 30 µL of HLM (final conc. 0.5 mg/mL) with 368 µL of Phosphate Buffer (100 mM, pH 7.4). Add 2 µL of Test Compound (stock 200 µM). Incubate at 37°C for 5 minutes.
- Initiation: Add 100 µL of pre-warmed NADPH regenerating system to start the reaction.
- Sampling: At time points

  min, remove 50 µL aliquots.
- Quenching: Immediately dispense aliquot into 150 µL of Stop Solution. Vortex for 10 min; centrifuge at 4,000 rpm for 20 min.

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- Analysis: Inject supernatant into LC-MS/MS. Monitor parent depletion and M1 (Sulfoxide) formation (+16 Da mass shift).

Data Processing: Plot

vs. time. The slope

is the elimination rate constant.

Protocol 2: Reaction Phenotyping (CYP vs. FMO)

To confirm if S-oxidation is driven by FMO (which is not inhibited by standard CYP inhibitors), run the assay with specific inhibitors:

- Ketoconazole (1 µM): Inhibits CYP3A4.
- Heat Inactivation: Pre-heat microsomes at 45°C for 5 minutes (inactivates FMOs but leaves CYPs largely intact).

Interpretation:

- If stability improves with Ketoconazole

  CYP3A4 driven.
- If stability improves with Heat Inactivation

  FMO driven.

Quantitative Data Summary

The following table summarizes typical stability metrics for thiazolyl pyrrolidine analogs (based on Teneligliptin data).

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Parameter	Value / Range	Interpretation
Intrinsic Clearance ( )	10 - 50 µL/min/mg	Moderate clearance; suitable for QD dosing.
Primary Metabolite	Sulfoxide (M1)	Formed via S-oxidation (Active metabolite).[1]
Secondary Metabolite	Sulfone (M2)	Formed via further oxidation of M1.
CYP Contribution	~50% (CYP3A4)	Significant interaction potential.
FMO Contribution	~50% (FMO3)	Provides a "backup" clearance pathway.
Renal Excretion	~34% (Unchanged)	Balanced elimination reduces hepatic burden.

Visualization of Pathways and Workflows[2][3]

Diagram 1: Metabolic Pathway of Thiazolyl Pyrrolidines

This diagram illustrates the stepwise oxidation of the thiazolidine ring and the competitive pyrrolidine hydroxylation.

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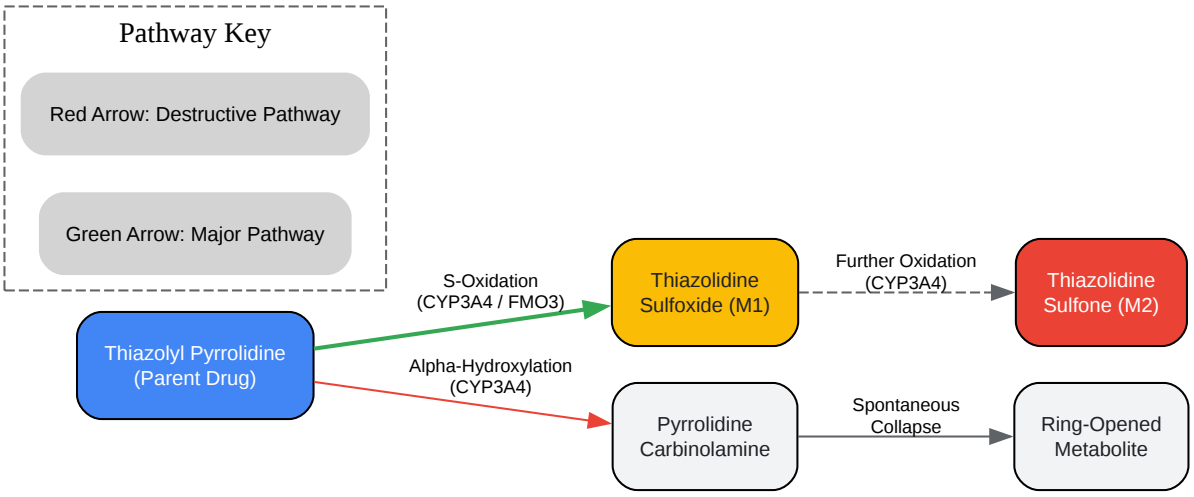

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Caption: Major metabolic pathways showing the dominant S-oxidation route (green) versus the destructive pyrrolidine ring opening (red).

Diagram 2: Integrated Prediction Workflow

A logic flow for decision-making during the lead optimization phase.

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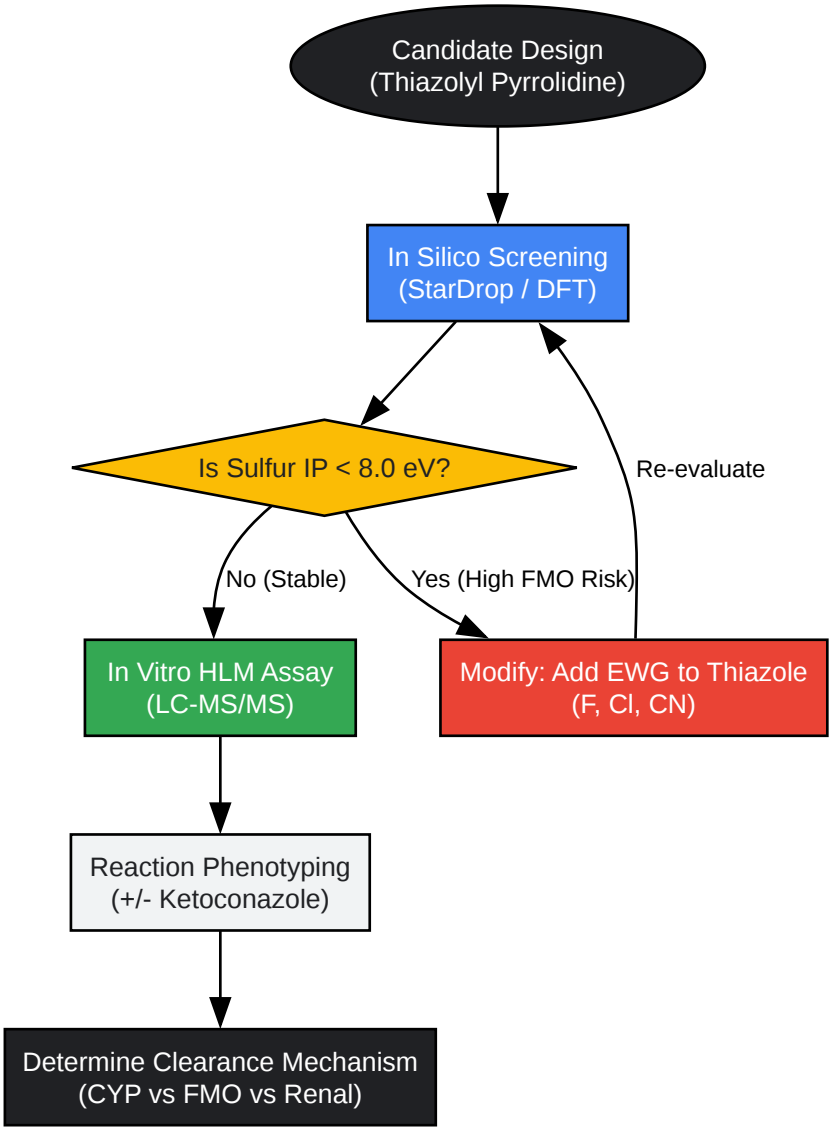

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Caption: Decision tree for assessing metabolic stability, integrating computational filters with experimental validation steps.

Optimization Strategies

If the predicted or measured stability is insufficient, apply these structural modifications:

- Steric Shielding: Introduce a methyl group at the C3 or C4 position of the pyrrolidine ring. This hinders the approach of the CYP450 heme to the

  -carbon, reducing N-dealkylation.

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- Electronic Deactivation: Add an electron-withdrawing group (e.g., Fluorine) to the phenyl ring attached to the pyrrolidine (if present). This pulls electron density away from the core, increasing the Ionization Potential and making the sulfur less nucleophilic.
- Deuteration: Selectively deuterate the

  -carbons of the pyrrolidine ring. The Carbon-Deuterium bond is stronger than the C-H bond, significantly slowing down the rate-limiting hydrogen abstraction step (Kinetic Isotope Effect).

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